

Elucidation of Butyl Methanesulfinate: A Technical Guide for Advanced Research

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Compound of Interest

Compound Name: *Butyl methanesulfinate*

CAS No.: 675-87-6

Cat. No.: B14747322

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A Note to the Reader: Scientific literature and chemical databases currently provide limited specific information on **butyl methanesulfinate**. Much of the available data pertains to its isomer, butyl methanesulfonate. These are distinct molecules with different chemical properties and reactivity. Butyl methanesulfonate is an ester of methanesulfonic acid, characterized by a sulfur atom double-bonded to two oxygen atoms and single-bonded to another oxygen and a carbon. In contrast, **butyl methanesulfinate** is an ester of methanesulfinic acid, where the sulfur atom is double-bonded to one oxygen atom and single-bonded to another oxygen and a carbon, and also possesses a lone pair of electrons, making it a chiral center.

This guide will, therefore, focus on the broader, yet highly relevant, class of sulfinate esters, providing a comprehensive technical overview of their structure, properties, synthesis, and applications, with a particular emphasis on their significance in contemporary drug discovery and development. The principles and methodologies discussed herein are directly applicable to the study and potential use of **butyl methanesulfinate**.

Introduction to Sulfinate Esters: A Versatile Functional Group

Sulfinate esters, with the general structure $R-S(O)-OR'$, are a class of organosulfur compounds that have garnered significant attention in organic synthesis and medicinal chemistry. Their unique electronic and stereochemical properties make them valuable intermediates and pharmacophores. Unlike their more oxidized counterparts, sulfonate esters, sulfinate esters possess a stereogenic sulfur center, offering opportunities for the design of chiral molecules.^[1] They serve as key precursors to a variety of other sulfur-containing functional groups, including sulfoxides, sulfinamides, and sulfonimides, making them a linchpin in the synthesis of complex molecules.^[2]

Physicochemical Properties and Structural Features

The central sulfur atom in a sulfinate ester is chiral, which is a defining feature of this functional group. This chirality plays a crucial role in their application in asymmetric synthesis and as chiral pharmacophores in drug design.^[2]

Table 1: General Physicochemical Properties of Sulfinate Esters

Property	Description
Physical State	Typically liquids or low-melting solids at room temperature.
Solubility	Generally soluble in a wide range of organic solvents.
Stability	Can be sensitive to hydrolysis, particularly under acidic or basic conditions. ^{[3][4]} Thermal stability can vary depending on the substituents.
Spectroscopic Features	¹ H NMR: Protons on the carbon adjacent to the sulfinyl oxygen typically appear at a characteristic chemical shift. ¹³ C NMR: The carbon attached to the sulfinyl oxygen also has a distinct chemical shift. IR Spectroscopy: A strong absorption band corresponding to the S=O stretch is typically observed in the range of 1120-1150 cm ⁻¹ .

Synthesis of Sulfinic Esters: Key Methodologies

The synthesis of sulfinic esters has been an area of active research, with several effective methods developed to access this functional group. The choice of method often depends on the desired substrate scope and stereochemical outcome.

Esterification of Sulfinic Acids and their Salts

A common approach involves the reaction of a sulfinic acid or a sulfinic salt with an alcohol.^[5]

- From Sulfinic Acids: Direct esterification of sulfinic acids can be challenging due to their propensity to disproportionate. However, the use of coupling reagents can facilitate this transformation.^[5]
- From Sulfinic Salts: A more prevalent method is the reaction of a sodium sulfinic salt with an alcohol in the presence of an activating agent.^[5]

Experimental Protocol: General Synthesis of a Sulfinic Ester from a Sodium Sulfinic Salt

- Reaction Setup: To a stirred solution of the desired alcohol (1.0 eq) in an anhydrous solvent (e.g., dichloromethane) under an inert atmosphere, add the sodium sulfinic salt (1.2 eq).
- Activation: Add an activating agent (e.g., trimethylsilyl chloride or a phosphonium salt) (1.2 eq) dropwise at 0 °C.
- Reaction: Allow the reaction mixture to warm to room temperature and stir for 2-12 hours, monitoring the progress by thin-layer chromatography (TLC).
- Workup: Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate. Separate the organic layer, and extract the aqueous layer with the organic solvent.
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product is then purified by column chromatography on silica gel.

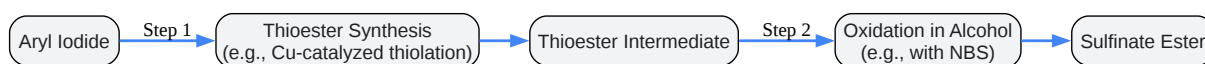
Causality in Experimental Choices: The use of an anhydrous solvent and an inert atmosphere is critical to prevent the hydrolysis of the starting materials and the product. The activating

agent is necessary to convert the sulfinate salt into a more reactive intermediate that can be readily attacked by the alcohol.

Oxidation of Thiols and Thioesters

More recent and efficient methods involve the oxidation of thiols or thioesters in the presence of an alcohol.^{[6][7]} These methods often utilize transition metal catalysts or electrochemical approaches.^{[5][8]}

Diagram of a Synthetic Workflow:



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Caption: A two-step synthesis of sulfinate esters from aryl iodides.

Chemical Reactivity and Transformations

Sulfinate esters are versatile intermediates that can undergo a variety of transformations, making them valuable in synthetic chemistry.

Hydrolysis

Sulfinate esters can be hydrolyzed back to sulfinic acids under both acidic and basic conditions. The mechanism of hydrolysis has been a subject of study, with evidence suggesting different pathways depending on the pH.^{[3][4]}

Oxidation

Oxidation of sulfinate esters provides a straightforward route to the corresponding sulfonate esters.^[9]

Precursors to Radicals

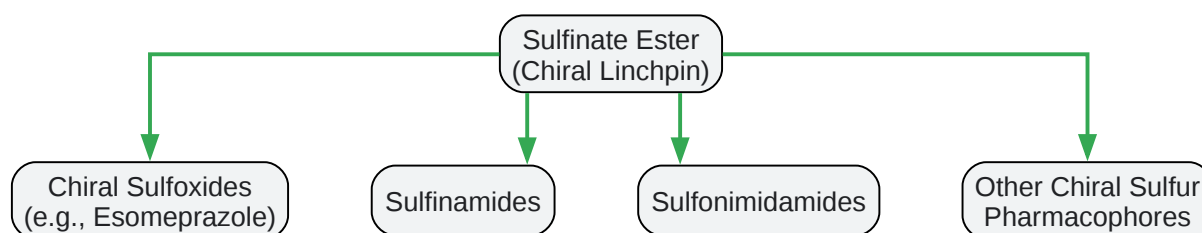
Sulfinate esters can serve as precursors to sulfinyl radicals under certain conditions, which can then participate in various radical-mediated transformations.^{[10][11]}

Applications in Drug Development and Medicinal Chemistry

The unique properties of sulfinate esters make them highly relevant in the field of drug development.

- **Chiral Building Blocks:** Enantiomerically pure sulfinate esters are valuable for the synthesis of chiral sulfoxides, a functional group present in several marketed drugs.^[2] The stereoselective synthesis of sulfinate esters is therefore a key area of research.^{[1][12]}
- **Pharmacophores:** The sulfinate ester moiety itself can be incorporated into drug candidates, where the stereochemistry at the sulfur center can significantly impact biological activity.
- **Late-Stage Functionalization:** The development of methods for the late-stage introduction of sulfinate ester groups into complex molecules allows for the rapid generation of analog libraries for structure-activity relationship (SAR) studies.^[2]

Diagram of Sulfinate Ester Utility in Drug Discovery:



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Caption: The central role of sulfinate esters in accessing diverse chiral sulfur-containing pharmacophores.

Safety and Handling

As with all chemicals, appropriate safety precautions should be taken when handling sulfinate esters. They should be handled in a well-ventilated fume hood, and personal protective

equipment, including gloves and safety glasses, should be worn. Specific safety data will depend on the individual compound.

Conclusion

While specific data on **butyl methanesulfinate** remains elusive, the broader class of sulfinate esters represents a fascinating and highly useful area of organic chemistry. Their unique stereochemical and reactive properties have established them as critical intermediates in the synthesis of complex molecules and as valuable components in the design of new therapeutic agents. Further research into the synthesis and application of this versatile functional group is poised to continue to drive innovation in both academic and industrial settings.

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